

Chemical Identity and Properties of Gomisin G

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Gomisin G

CAS No.: 62956-48-3

Cat. No.: S765534

Get Quote

Gomisin G is classified as a **dibenzocyclooctadiene lignan**, which is the characteristic chemical skeleton for bioactive lignans found in *Schisandra chinensis* [1].

The table below summarizes its key chemical properties as provided by SwissADME analysis:

Property	Description for Gomisin G
IUPAC Name	Not specified in search results
Chemical Formula	C~30~H~32~O~9~ [2]
Molecular Weight	536.57 g/mol [2]
Heavy Atoms	39 [2]
Structure	Dibenzocyclooctadiene skeleton with various substituents [1]

Sources and Extraction Methods

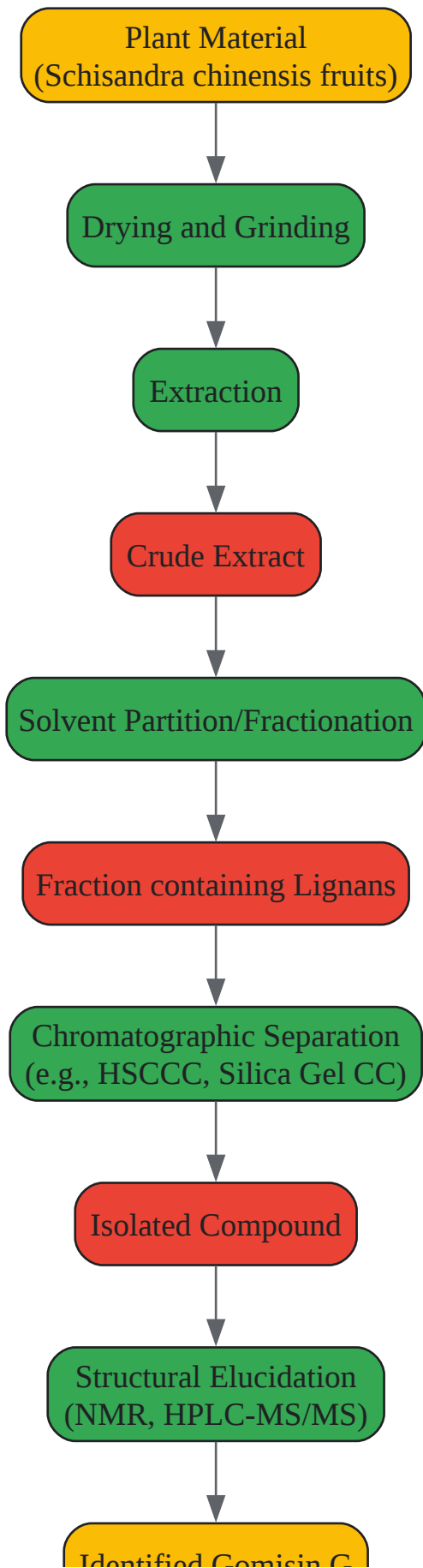
Gomisin G is one of the many lignans present in the fruits and other parts of the *Schisandra chinensis* plant [3] [2].

- Plant Source:** The fruits of *Schisandra chinensis* are the primary source, though lignans are also found in leaves, stems, and roots [3] [2].

- **Extraction Techniques:** Advanced extraction techniques are employed to isolate lignans from the plant material.
 - **Supercritical CO₂ Extraction (SFE):** This is a modern, green method. One study optimized SFE using carbon dioxide at 350 bar and 60°C with 2% ethanol as a co-solvent, successfully identifying a spectrum of lignans, including **Gomisin G**, in the extract [1].
 - **High-Speed Counter-Current Chromatography (HSCCC):** This is a support-free liquid-liquid partition chromatographic technique highly suitable for separating natural products like lignans [4]. While the cited study detailed the separation of schizandrin and gomisin A using a solvent system of *n*-hexane–ethyl acetate–methanol–water, similar principles can be applied for the purification of other lignans like **Gomisin G** [4].
 - **Conventional Solvent Extraction:** Sequential extraction with solvents of increasing polarity (e.g., *n*-hexane, ethyl acetate, methanol) is a common first step to obtain a crude extract containing lignans [5] [6].

Analytical Identification and Workflow

Lignans in complex plant extracts are typically identified using chromatographic and mass spectrometric techniques. The general workflow for processing and analyzing *Schisandra chinensis* to identify compounds like **Gomisin G** is as follows:





Click to download full resolution via product page

- **High-Performance Liquid Chromatography with Mass Spectrometry (HPLC-MS/MS):** This is a powerful method for identifying compounds in mixtures. In one study, a supercritical CO₂ extract was analyzed using HPLC-SPD-ESI-MS/MS, and 26 different lignans were identified based on their mass-to-charge ratios (m/z) and fragmentation patterns [1]. **Gomisin G** was listed among these identified lignans [1].
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** NMR is essential for confirming the precise molecular structure of an isolated compound, as was done for the related lignan Gomisin L1 [5].

Research Status and Future Directions

While **Gomisin G** is recognized as a constituent of *Schisandra chinensis*, the search results indicate that its individual biological activities and mechanisms of action are not as extensively characterized as other lignans from the same plant, such as Gomisin A or Schisandrin B.

- **Context from Other Lignans:** The broader family of *Schisandra* lignans demonstrates a wide range of pharmacological activities, including **antioxidant, anti-inflammatory, anticancer, hepatoprotective, and neuroprotective effects** [3] [2]. It is plausible that **Gomisin G** shares some of these properties, but targeted studies are needed for confirmation.
- **Current Challenges and Strategies:** A 2025 review highlights that the clinical application of *Schisandra* lignans in general is often hindered by challenges such as **poor solubility and limited bioavailability** [2]. The field is exploring innovative strategies to overcome these hurdles, including:
 - **Novel Drug Delivery Systems:** Developing nano-formulations to improve targeted delivery and efficacy [7] [2].
 - **Combination Therapies:** Investigating synergistic effects when lignans are combined with other therapeutic agents [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. extract from Woody Liana Schisandra chinensis by HPLC ... [mdpi.com]
2. A comprehensive review of Schisandra chinensis lignans [pmc.ncbi.nlm.nih.gov]
3. A Review of the Biological Activity and Structure–Property ... [pmc.ncbi.nlm.nih.gov]
4. Journal of Chromatography A [sciencedirect.com]
5. Gomisin L1, a Lignan Isolated from Schisandra Berries ... [pmc.ncbi.nlm.nih.gov]
6. Protective effects of gomisin A isolated from Schisandra ... chinensis [spandidos-publications.com]
7. Schisandra chinensis-Derived Bioactive Constituents ... [sciencedirect.com]

To cite this document: Smolecule. [Chemical Identity and Properties of Gomisin G]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b765534#gomisin-g-source-schisandra-chinensis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com